

Application Note: In Vitro Efficacy Assessment of SHR168442 Using Human PBMCs

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Compound of Interest

Compound Name: SHR168442

Cat. No.: B12430605

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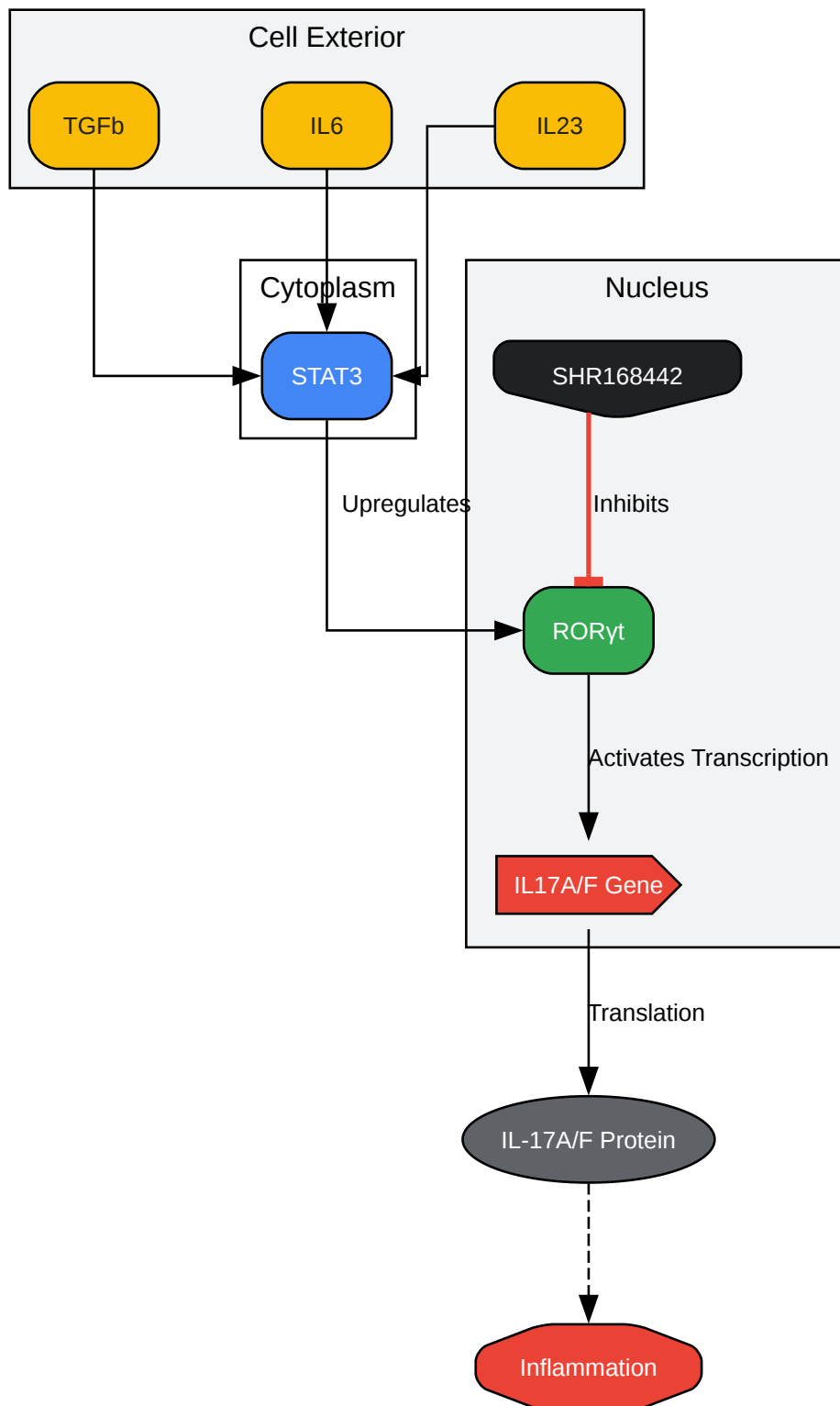
Introduction

SHR168442 is a potent and selective antagonist of the Retinoic Acid Receptor-related Orphan Receptor gamma t (RORyt).^{[1][2]} RORyt is a key transcription factor that governs the differentiation and function of T helper 17 (Th17) cells, a subset of CD4+ T cells implicated in the pathogenesis of various autoimmune and inflammatory diseases, including psoriasis.^{[3][4][5][6]} Th17 cells are characterized by their production of pro-inflammatory cytokines, most notably Interleukin-17A (IL-17A), IL-17F, and IL-22.^{[4][7]} By inhibiting RORyt, **SHR168442** suppresses the transcriptional activity of this key regulator, leading to a reduction in Th17 cell differentiation and a subsequent decrease in the secretion of pathogenic cytokines.^{[8][9]} This application note provides detailed protocols for assessing the in vitro efficacy of **SHR168442** on human Peripheral Blood Mononuclear Cells (PBMCs), focusing on its ability to inhibit Th17 differentiation and cytokine production.

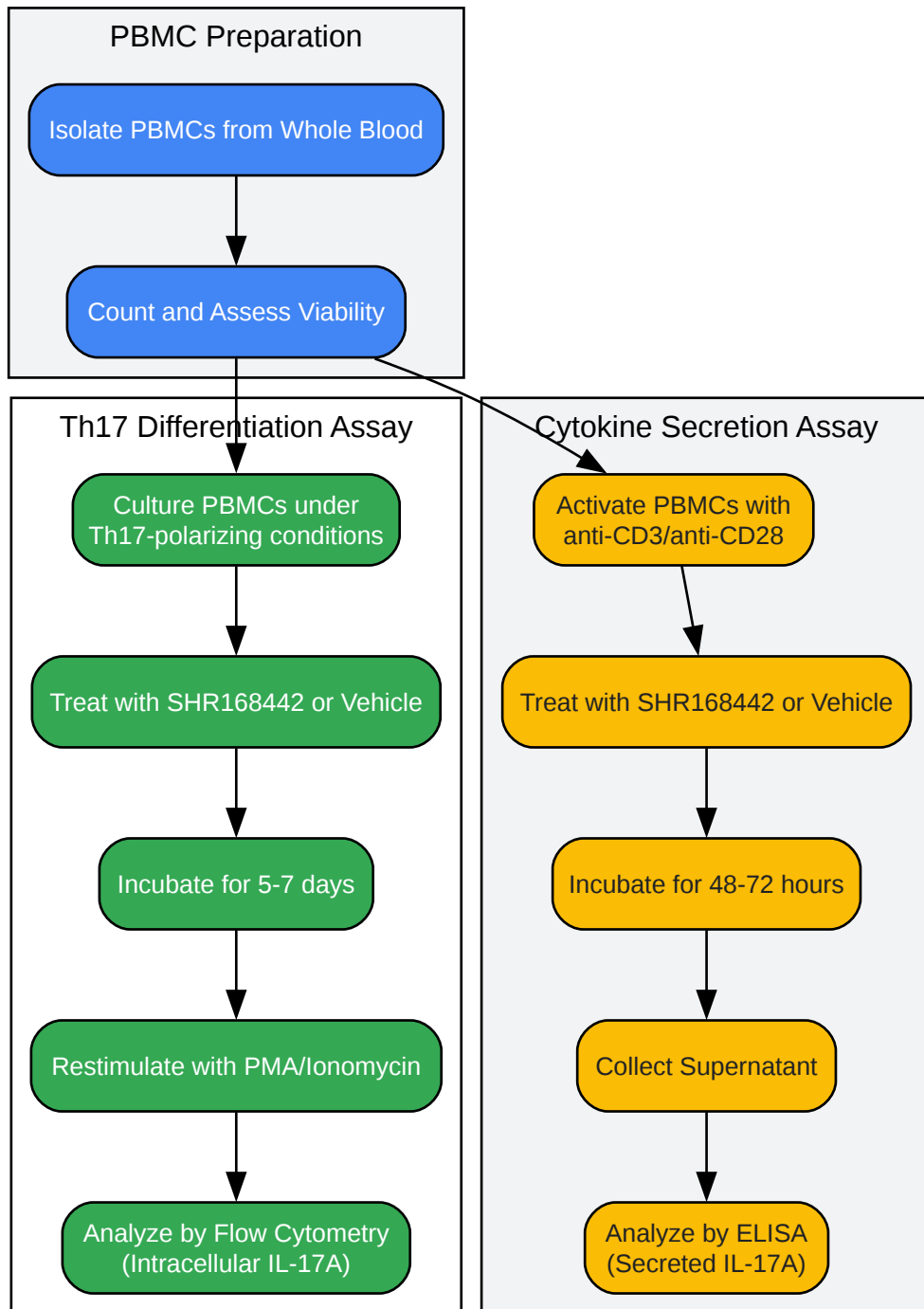
Mechanism of Action: RORyt Signaling Pathway

RORyt, upon activation, binds to specific DNA sequences known as ROR Response Elements (ROREs) in the promoter regions of target genes, including IL17A and IL17F.^[10] This binding initiates the transcription of these genes, leading to the production and secretion of Th17-associated cytokines. **SHR168442** acts by antagonizing RORyt, thereby preventing its transcriptional activity and inhibiting the downstream inflammatory cascade.

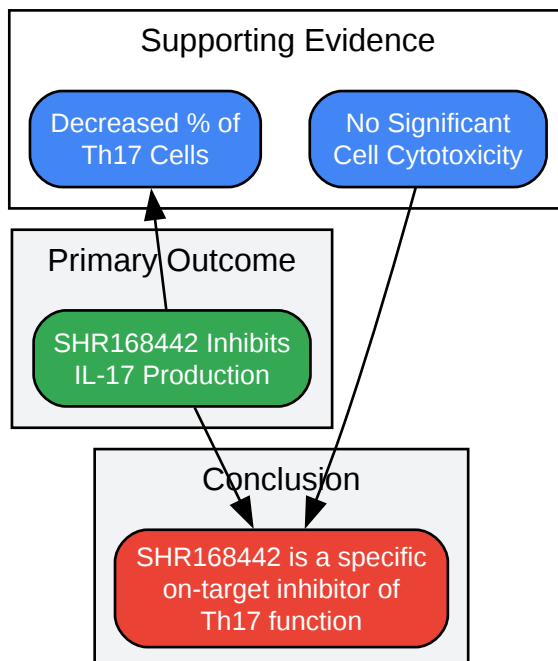
RORyt Signaling Pathway in Th17 Cells



Experimental Workflow



Assay Logic and Interpretation

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